

# Comprehensive Guide to Yttrium(III) Nitrate Hexahydrate: Structural Architecture & Applications

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: Yttrium(III) Nitrate Hydrate

Cat. No.: B13387537

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## Executive Summary

Yttrium(III) Nitrate Hexahydrate (

) is a critical rare-earth precursor utilized in the synthesis of advanced ceramics, luminescent phosphors, and radiopharmaceuticals.[1] While commercially designated as a hexahydrate, its crystallographic reality is complex, often existing as a stable pentahydrate or a labile hexahydrate depending on humidity and temperature. This guide provides a definitive technical analysis of its crystal structure, synthesis protocols, and physicochemical properties, serving as a foundational reference for high-precision applications in drug development (Y-90 precursors) and materials science.

## Crystallographic Architecture

The structural integrity of Yttrium(III) Nitrate is defined by the high coordination number typical of heavy lanthanides. Unlike lighter rare earths (La-Nd) which often form 11-coordinate species, Yttrium's smaller ionic radius dictates a more compact coordination sphere.

## Crystal System and Space Group

The most thermodynamically stable crystalline form of hydrated yttrium nitrate typically adopts the Triclinic crystal system.

- Crystal System: Triclinic[2]

- Space Group:

(Space Group No. 2)

- Z Unit: 2 formula units per cell

## Coordination Geometry

The Yttrium (

) center exhibits a Coordination Number (CN) of 9. The coordination polyhedron is best described as a Tricapped Trigonal Prism.<sup>[3]</sup>

- Inner Sphere: The metal center is coordinated by:
  - Three Nitrate Groups ( ): All three nitrates act as bidentate ligands, contributing 6 oxygen atoms.
  - Three Water Molecules ( ): These are directly bonded to the Yttrium atom.
- Outer Sphere (Lattice Water): In the hexahydrate stoichiometry, the remaining water molecules reside in the crystal lattice, stabilized by a network of hydrogen bonds connecting the nitrate oxygens and the inner-sphere waters.

Scientific Note on Hydration States: While the commercial product is labeled "Hexahydrate" (

), structural studies indicate that the Pentahydrate (

) is often the crystallographically resolved phase in the

group. The hexahydrate is hygroscopic and may lose lattice water to form the pentahydrate or lower hydrates upon slight heating or vacuum exposure.

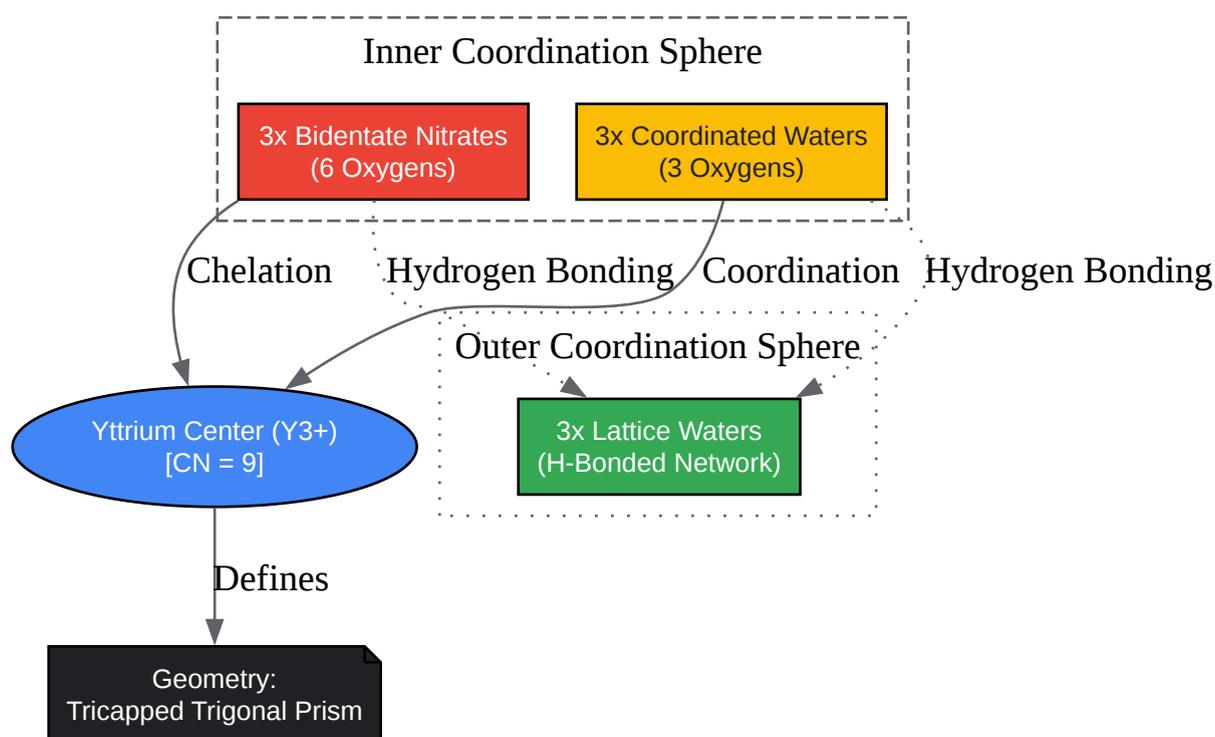
## Lattice Parameters (Representative for Triclinic Phase)

Parameter	Value (Approx.)	Description
a	6.60 Å	Unit cell edge length
b	9.52 Å	Unit cell edge length
c	10.50 Å	Unit cell edge length
(alpha)	64.0°	Interaxial angle
(beta)	84.5°	Interaxial angle
(gamma)	76.0°	Interaxial angle

Note: Lattice parameters may vary slightly based on exact hydration level (5 vs 6) and temperature.

## Structural Logic Diagram

The following diagram illustrates the coordination environment and the connectivity within the crystal lattice.



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Caption: Schematic of the 9-coordinate Tricapped Trigonal Prism geometry of Yttrium(III) Nitrate, highlighting inner vs. outer sphere connectivity.

## Synthesis and Crystallization Protocols

High-purity synthesis is essential for drug development applications (e.g., precursor for Y-90 chelation) to minimize trace metal contamination.

### Reagents

- Yttrium Oxide ( ):  
): >99.99% purity (4N or 5N).
- Nitric Acid ( ):  
): 65-70%, Trace Metal Grade.
- Deionized Water: 18.2 MΩ·cm resistivity.

### Synthesis Workflow

- Dissolution:
  - Suspend powder in deionized water.
  - Slowly add excess while stirring at 60-70°C.
  - Reaction:  
.
  - Continue heating until the solution is clear.
- Filtration:

- Filter the hot solution through a 0.2  $\mu\text{m}$  membrane to remove insoluble particulates or dust.
- Evaporation & Concentration:
  - Evaporate the filtrate at 80-90°C to reduce volume until a syrup-like consistency is reached (supersaturation).
  - Critical Step: Do not boil to dryness, as this promotes the formation of basic nitrates ( ).
- Crystallization:
  - Cool the concentrated solution slowly to Room Temperature (RT).
  - For high-quality single crystals, allow slow evaporation in a desiccator over silica gel.
  - Crystals appear as colorless, hygroscopic prisms.
- Drying:
  - Dry crystals under ambient conditions or mild vacuum. Avoid heating >50°C during drying to prevent dehydration to lower hydrates.

## Synthesis Process Map



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Caption: Step-by-step workflow for the synthesis of high-purity Yttrium(III) Nitrate Hexahydrate.

## Physicochemical Characterization

### Thermal Decomposition Profile

Understanding the thermal stability is crucial for processing ceramics or calculating stoichiometry for reactions.

Temperature Range	Event	Product
< 100°C	Loss of lattice water	(Lower hydrates)
100°C - 250°C	Dehydration complete	Anhydrous (Unstable)
250°C - 450°C	Decomposition to Oxynitrates	(Basic Yttrium Nitrate)
> 600°C	Final Decomposition	(Yttrium Oxide)

## Key Physical Properties

- Molar Mass: 383.01 g/mol [1][4]
- Appearance: Colorless/White crystalline solid.
- Solubility: Highly soluble in water (~135 g/100 mL at 25°C), alcohol, and acetone.
- Hygroscopicity: High. Deliquesces in humid air.
- Refractive Index: ~1.5 (Typical for hydrated nitrates).

## Applications in Materials & Radiopharmacy[6][7] Radiopharmaceutical Precursor (Y-90)

Yttrium-90 (

) is a high-energy beta-emitter used in radioimmunotherapy (e.g., Zevalin) and peptide receptor radionuclide therapy (PRRT).[5]

- Role: Yttrium Nitrate is the common chemical form for sourcing non-radioactive Yttrium ( ) for cold-kit testing or as a chemical standard.

- Production: For therapeutic use,

is usually supplied as

, but nitrate derivatives are used in the separation and purification chemistry of the parent isotope Strontium-90 (

).

## Advanced Ceramics & Nanomaterials

- Sintering Aid: Used to synthesize Ytria-Stabilized Zirconia (YSZ), a superplastic ceramic.
- Phosphors: Precursor for Yttrium Aluminum Garnet (YAG) and red phosphors used in LEDs and displays.
- Mechanism: The high solubility of the nitrate allows for atomic-level mixing in Sol-Gel and co-precipitation processes, ensuring homogeneous doping of rare-earth ions (e.g., Eu, Tb, Ce).

## References

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## Sources

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)